

safety and handling precautions for 4,4'-Oxydiphthalic anhydride

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Compound of Interest

Compound Name: 4,4'-Oxydiphthalic anhydride

Cat. No.: B157706

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An In-depth Technical Guide to the Safety and Handling of **4,4'-Oxydiphthalic Anhydride**

This guide provides comprehensive safety and handling information for **4,4'-Oxydiphthalic anhydride** (ODPA), intended for researchers, scientists, and drug development professionals. The following sections detail the material's properties, hazards, handling protocols, and emergency procedures.

Chemical and Physical Properties

4,4'-Oxydiphthalic anhydride is a dianhydride building block commonly used in the synthesis of polyimides for various applications, including supercapacitors and battery anodes.^{[1][2]} It is a thermally stable, organic compound.^[3]

Table 1: Chemical Identification and Physical Properties of **4,4'-Oxydiphthalic Anhydride**

Property	Value	Reference
Chemical Name	4,4'-Oxydiphthalic anhydride	[4]
Synonyms	ODPA, 5,5'-Oxybis(1,3-isobenzofurandione), 3,3',4,4'-Diphenyl ether tetracarboxylic acid dianhydride	[1][4]
CAS Number	1823-59-2	[4][5]
Chemical Formula	C ₁₆ H ₆ O ₇	[3][4][6]
Molecular Weight	310.21 g/mol	[3][5]
Appearance	White to off-white powder or crystal	[1][4][7]
Melting Point	225-229 °C	[4][5][7]
Odor	Not known	[4]
Solubility	Water: Not known; Organic Solvents: Good solubility	[4]
Chemical Stability	Stable under recommended storage conditions.	[4]
Moisture Sensitivity	Product is moisture sensitive.	[4][8]

Hazard Identification and Classification

ODPA is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to skin and eye irritation, and long-term environmental effects. While some safety data sheets (SDS) may not show a hazard pictogram, the hazard statements necessitate caution.[4][9] More comprehensive SDSs indicate a "Danger" signal word and associated pictograms.[6][8]

Table 2: GHS Hazard Classification for **4,4'-Oxydiphthalic Anhydride**

Hazard Class	Hazard Statement	Precautionary Statements	Reference
Skin Irritation (Category 2)	H315: Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362+P364	[6]
Serious Eye Damage (Category 1)	H318: Causes serious eye damage.	P280, P305+P351+P338+P3 10	[6][8][10]
Hazardous to the Aquatic Environment (Chronic)	H412: Harmful to aquatic life with long lasting effects.	P273, P501	[4][5][6][11]

Safe Handling and Storage Protocols

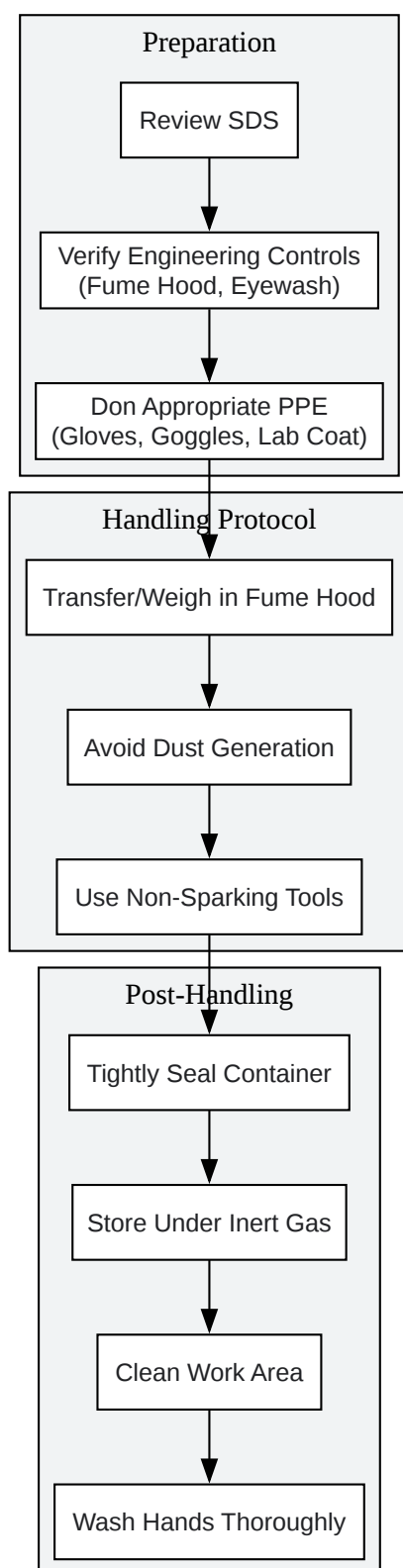
Proper handling and storage procedures are critical to minimize risk and maintain the integrity of the material.

Experimental Protocol for Safe Handling

- **Engineering Controls:** Conduct all operations in a well-ventilated area, preferably within a chemical fume hood to avoid dust and vapor inhalation.[4][6] Ensure a safety shower and eye wash station are readily accessible.[4][6]
- **Personal Protective Equipment (PPE):** Before handling, don the appropriate PPE as detailed in Section 4.0.
- **Dispensing:** Handle as a solid powder. Avoid actions that generate dust, such as crushing or vigorous shaking.[4][9] Use non-sparking tools.[9]
- **Hygiene:** Wash hands and face thoroughly after handling.[6] Keep away from food and drink. [4] Contaminated work clothing should not be allowed out of the workplace.[12]
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.[4][9] Avoid inhalation of dust and ingestion.[4]

Storage Conditions

- Container: Keep the container tightly closed.[\[4\]](#)[\[6\]](#)
- Atmosphere: Store under an inert gas (e.g., nitrogen, argon) as the product is moisture sensitive.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Location: Store in a cool, dry, and well-ventilated place away from incompatible materials.[\[6\]](#)[\[12\]](#)[\[13\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, bases, and reducing agents.[\[13\]](#)



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Caption: General workflow for safely handling **4,4'-Oxydipthalic anhydride**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.^[14] The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Table 3: Recommended Personal Protective Equipment for Handling ODPAs

PPE Type	Specification	Reference
Eye/Face	Wear safety glasses with side-protection (approved under standards like EN166 EU) or a face shield if splashing is possible.	^[4] ^[6] ^[12]
Hand	Handle with chemical-resistant gloves (e.g., nitrile, neoprene) inspected prior to use. Use proper glove removal technique to avoid skin contact.	^[4] ^[5] ^[6]
Body	Wear a lab coat or protective clothing appropriate for the concentration and amount of the substance being handled.	^[4] ^[6]
Respiratory	If a risk assessment indicates a need for respiratory protection (e.g., inadequate ventilation, high dust generation), use a full-face particle respirator (type N95 US or P2 EN 143).	^[4] ^[5]

Emergency Procedures

Immediate and appropriate response to emergencies such as spills, fires, or personnel exposure is crucial.

First Aid Measures

First responders should protect themselves before assisting others and show the SDS to attending medical personnel.[4]

Table 4: First Aid Protocol by Exposure Route

Exposure Route	Protocol	Reference
Inhalation	1. Remove the individual to fresh air. 2. Keep them comfortable for breathing. 3. Seek medical advice/attention if the person feels unwell.	[4][6][9]
Skin Contact	1. Immediately remove all contaminated clothing. 2. Rinse the affected skin area with plenty of water. 3. If skin irritation occurs, seek medical advice/attention.	[4][6][9]
Eye Contact	1. Rinse cautiously and immediately with water for several minutes. 2. Remove contact lenses, if present and easy to do. Continue rinsing. 3. Immediately call a POISON CENTER or doctor.	[6][8][10]
Ingestion	1. Rinse the mouth with water. 2. Do NOT induce vomiting. 3. Seek medical advice/attention if the person feels unwell.	[4][6][9]

Fire-Fighting Measures

ODPA is a combustible solid that may form an ignitable dust/air mixture.[5][15]

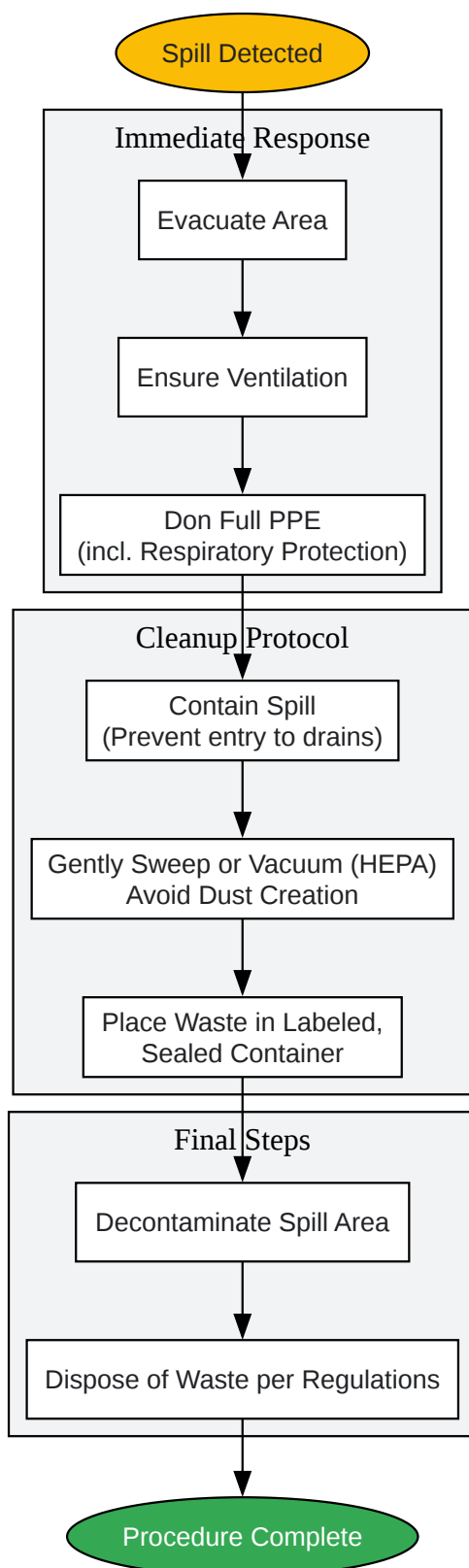
Table 5: Fire-Fighting Guidance for ODP

Aspect	Recommendation	Reference
Suitable Extinguishers	Use dry chemical, carbon dioxide (CO ₂), alcohol-resistant foam, or water spray.	[6][9][15]
Unsuitable Extinguishers	Avoid solid streams of water which may scatter dust.	[15]
Specific Hazards	Combustion produces carbon oxides (CO, CO ₂). [4][6] Dust may form an explosive mixture in the air. [12]	[4][6][12]
Protective Actions	Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA). [4][9] Keep fire-exposed containers cool with a water spray. [15]	[4][9][15]

Accidental Release Measures

- Evacuate & Secure: Evacuate non-essential personnel from the area. Eliminate all ignition sources. [12][16]
- Ventilate: Ensure adequate ventilation in the spill area. [4]
- Don PPE: Wear the appropriate PPE as described in Section 4.0, including respiratory protection.
- Containment: Prevent the spill from entering drains or waterways. [4][12]
- Cleanup:
 - Gently sweep up the spilled solid material, taking care to avoid creating dust. [4][6]

- Where practical, use a HEPA-filtered vacuum for collection.[\[4\]](#)
- Place the collected material into a suitable, labeled, and closed container for disposal.[\[4\]](#)
[\[9\]](#)
- Decontamination: Clean the spill area thoroughly.
- Waste Disposal: Dispose of the waste material according to the guidelines in Section 6.0.



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Caption: Emergency response workflow for an accidental spill of ODPAs.

Waste Disposal

Waste generated from ODPAs must be treated as hazardous chemical waste.

Protocol for Waste Disposal

- Containerization: Collect waste ODPAs and contaminated materials (e.g., gloves, wipes) in a clearly labeled, sealed, and appropriate hazardous waste container.[4][9]
- Segregation: Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office.[17]
- Disposal Route: Dispose of the waste through a licensed and accredited disposal contractor. [4] Normal disposal is via incineration.[4]
- Regulatory Compliance: Ensure all disposal activities are in strict accordance with all applicable local, state, and national environmental regulations.[4][6] Empty packaging should be completely recycled or disposed of as hazardous waste.[4]

Toxicological Information

The available toxicological data for **4,4'-Oxydipthalic anhydride** is limited. Most safety data sheets report "no data available" for acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, and reproductive toxicity.[4][6] No occupational exposure limits have been assigned.[4] The primary known health effects are skin and severe eye irritation/damage.[6] Due to the lack of comprehensive data, the substance should be handled with the assumption that it may have other uncharacterized hazards.

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